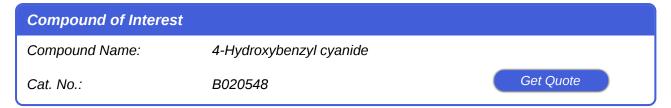


4-Hydroxybenzyl cyanide stability and storage conditions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Stability and Storage of 4-Hydroxybenzyl Cyanide

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Hydroxybenzyl cyanide (p-hydroxyphenylacetonitrile) is a versatile chemical intermediate with applications in the synthesis of pharmaceuticals and other fine chemicals. Understanding its stability profile is critical for ensuring the integrity of synthetic processes and the quality of resulting products. This technical guide provides a comprehensive overview of the stability of **4-Hydroxybenzyl cyanide**, including recommended storage conditions, potential degradation pathways, and methodologies for stability assessment. While specific kinetic data for this compound is not extensively available in public literature, this guide extrapolates from the known chemistry of phenolic and nitrile compounds and adheres to established principles of pharmaceutical stability testing.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-Hydroxybenzyl cyanide** is presented in Table 1. These properties are fundamental to its handling and storage.



Property	Value	Citation(s)
Molecular Formula	C ₈ H ₇ NO	[1]
Molecular Weight	133.15 g/mol	[1]
Appearance	White to yellow or light brown solid/powder to crystal	[1]
Melting Point	65-74 °C	[2]
Boiling Point	330 °C at 756 mmHg	[1][2]
Solubility	Slightly soluble in water	[1]
рКа	Not readily available, but the phenolic proton is weakly acidic.	
LogP	1.5	[3]

Recommended Storage Conditions

To maintain its chemical integrity, **4-Hydroxybenzyl cyanide** should be stored under controlled conditions. General recommendations indicate that the compound is stable under normal temperatures and pressures.[1]



Parameter	Recommendation	Citation(s)
Temperature	Store in a cool, dry place. Some suppliers recommend 10°C to 25°C. For long-term storage, -20°C is an option.	[1]
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon) to minimize oxidation.	
Light	Protect from light to prevent photodegradation.	[4]
Container	Store in a tightly closed container to prevent moisture ingress and contamination.	[1]

Stability Profile and Potential Degradation Pathways

4-Hydroxybenzyl cyanide possesses two primary functional groups that influence its stability: a phenolic hydroxyl group and a nitrile group. These groups are susceptible to degradation under certain conditions.

Incompatibilities

Contact with the following substances should be avoided:

- Strong acids and bases: Can catalyze hydrolysis of the nitrile group and potentially promote other reactions.
- Strong oxidizing agents: The phenolic ring is susceptible to oxidation, which can lead to the formation of colored impurities.
- Strong reducing agents: May reduce the nitrile group.

Potential Degradation Pathways





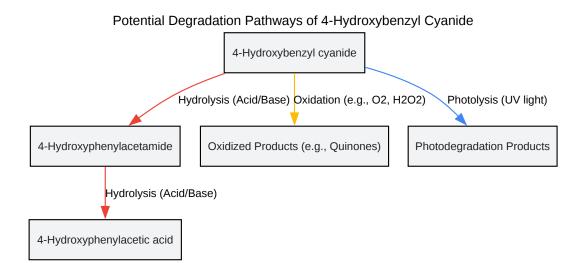


Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of a molecule.[4] Based on the structure of **4-Hydroxybenzyl cyanide**, the following degradation pathways are plausible:

- Hydrolysis: The nitrile group can undergo hydrolysis under acidic or basic conditions to form
 4-hydroxyphenylacetamide and subsequently 4-hydroxyphenylacetic acid.
- Oxidation: The electron-rich phenol ring is susceptible to oxidation, especially in the
 presence of metal ions or oxidizing agents. This can lead to the formation of quinone-type
 structures and colored polymeric byproducts.
- Photodegradation: Exposure to UV light can induce photochemical reactions, potentially leading to polymerization or cleavage of the molecule.[5]
- Thermal Degradation: While generally stable at ambient temperatures, prolonged exposure to high temperatures can lead to decomposition. Hazardous decomposition products include nitrogen oxides, carbon monoxide, and carbon dioxide.

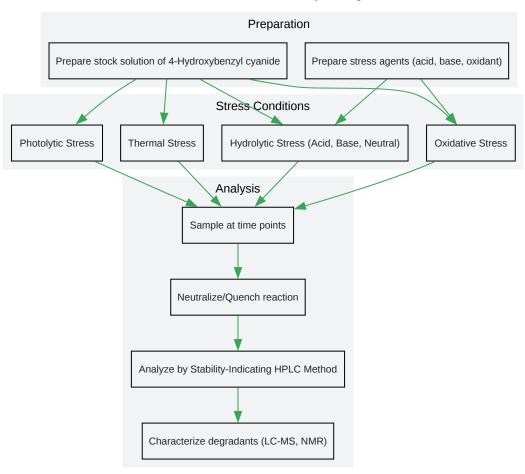
A diagram illustrating these potential degradation pathways is provided below.







General Workflow for Stability Testing



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